

A Comprehensive Technical Guide to the Safe Handling of Cyclohexanone in Research Settings

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Compound of Interest

Compound Name: Cyclohexanone

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety precautions and procedures for handling **cyclohexanone** in a research environment. Adherence to these guidelines is critical for minimizing risks and ensuring a safe laboratory setting.

Understanding Cyclohexanone: Properties and Hazards

Cyclohexanone is a colorless to pale yellow oily liquid with a characteristic peppermint-like or acetone-like odor.^{[1][2]} It is a versatile solvent and a key intermediate in the synthesis of various compounds, notably in the production of nylon.^[1] While indispensable in many research applications, it presents several health and safety hazards that necessitate careful handling.

Physicochemical Properties

A thorough understanding of **cyclohexanone**'s physical and chemical properties is fundamental to its safe handling.

Property	Value	References
CAS Number	108-94-1	[3][4]
Molecular Formula	C ₆ H ₁₀ O	[1]
Molecular Weight	98.15 g/mol	[1]
Boiling Point	155-156 °C	[1]
Melting Point	-47 °C to -31 °C	[1][5]
Flash Point	44 °C (111 °F)	[5][6]
Autoignition Temperature	420 °C (788 °F)	[5][6]
Lower Explosive Limit (LEL)	1.1% - 1.3% (v/v)	[5][7]
Upper Explosive Limit (UEL)	9.4% (v/v)	[5][7]
Vapor Density (Air=1)	3.4	[8]
Specific Gravity	0.947 g/cm ³ at 20 °C	[1]
Solubility in Water	Slightly soluble	[1]

Health Hazards

Cyclohexanone is classified as a hazardous substance with multiple routes of exposure, including inhalation, skin contact, and ingestion.[5][9]

Acute Effects:

- **Inhalation:** Harmful if inhaled, it can cause irritation to the nose, throat, and respiratory system, leading to coughing and wheezing.[10][11] High concentrations can result in headaches, dizziness, drowsiness, and even unconsciousness.[2][10]
- **Skin Contact:** Harmful in contact with skin, causing irritation.[5][9] Prolonged or repeated contact can lead to drying and cracking of the skin.[10] It can be absorbed through the skin.[10]
- **Eye Contact:** Causes serious eye damage and irritation.[5][9]

- Ingestion: Harmful if swallowed.[5][9]

Chronic Effects:

- Long-term exposure may lead to the development of cataracts.[10]
- There is evidence to suggest that **cyclohexanone** may cause damage to the liver and kidneys.[10]
- While not classified as a human carcinogen, some studies have shown mutagenic effects in mammalian somatic cells.[12]

Exposure Limits and Toxicity Data

Various regulatory bodies have established occupational exposure limits (OELs) to protect laboratory personnel from the adverse effects of **cyclohexanone**.

Parameter	Value	Organization
Permissible Exposure Limit (PEL)	50 ppm (200 mg/m ³) - 8-hour TWA	OSHA[4][10]
Recommended Exposure Limit (REL)	25 ppm (100 mg/m ³) - 10-hour TWA	NIOSH[4][10]
Threshold Limit Value (TLV)	20 ppm - 8-hour TWA	ACGIH[10]
Short-Term Exposure Limit (STEL)	50 ppm	ACGIH[10]
Immediately Dangerous to Life or Health (IDLH)	700 ppm	NIOSH[9]

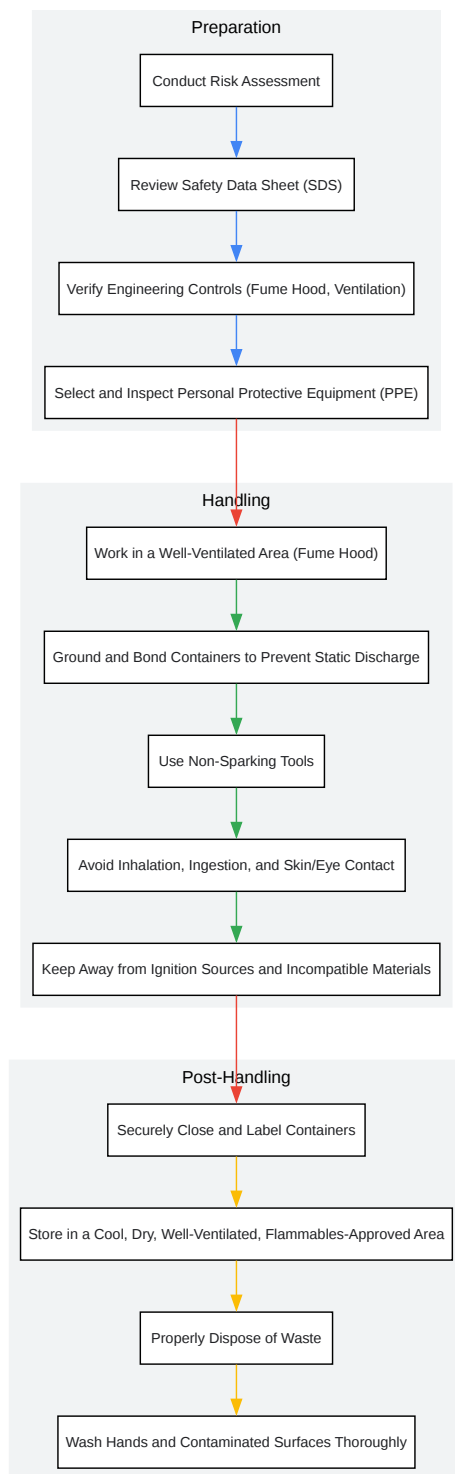
Toxicity Data:

Test	Species	Value
Oral LD50	Rat	1535 - 1620 mg/kg
Dermal LD50	Rabbit	948 mg/kg
Inhalation LC50	Rat	8000 mg/L (4 hours)

Safe Handling and Storage Protocols

A systematic approach to handling and storage is paramount to ensuring safety. The following workflow outlines the critical steps for researchers.

Workflow for Safe Handling of Cyclohexanone

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Caption: A generalized workflow for the safe handling of **cyclohexanone** in a laboratory setting.

Engineering Controls

- Ventilation: Always handle **cyclohexanone** in a well-ventilated area.^[5] A properly functioning chemical fume hood is essential to minimize the concentration of vapors.^[13]
- Ignition Sources: Eliminate all potential ignition sources, such as open flames, sparks, and hot surfaces.^[14] Use explosion-proof electrical and lighting equipment.^{[5][14]}
- Static Electricity: Take precautionary measures against static discharge by grounding and bonding containers and equipment during transfer.^{[5][14]}

Personal Protective Equipment (PPE)

The selection and use of appropriate PPE are critical to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles or a face shield.^{[15][16]}
- Hand Protection: Use chemically resistant gloves, such as butyl rubber or Viton.^[16] It is crucial to check the manufacturer's specifications for breakthrough times.
- Skin and Body Protection: Wear a lab coat, and if there is a risk of splashing, an impervious apron and boots are recommended.^[15]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below the OELs, a NIOSH-approved respirator with an organic vapor cartridge should be used.^[17] For concentrations up to 700 ppm, a full-facepiece respirator with organic vapor cartridges is recommended.^[4]

Storage Requirements

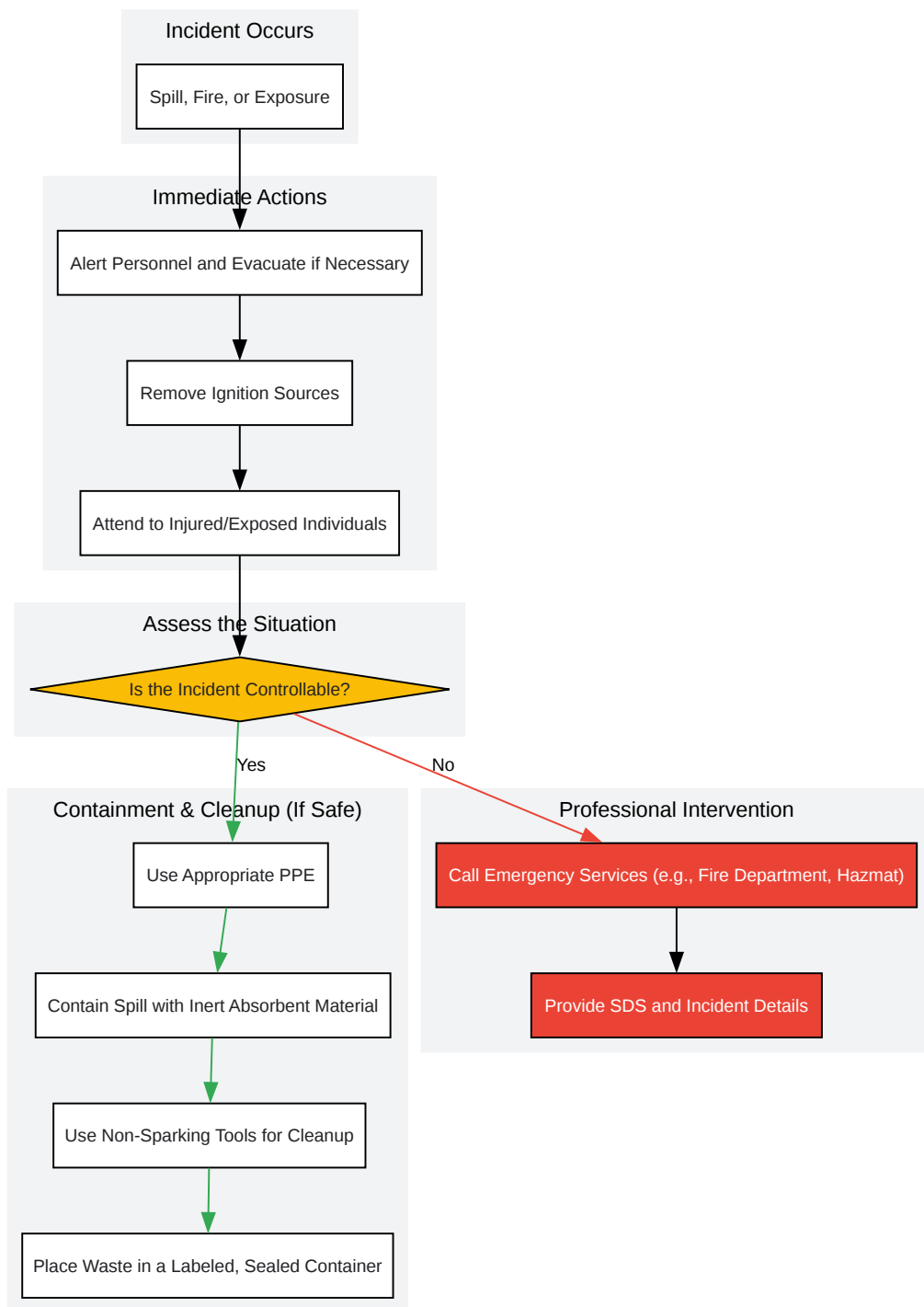
- Store **cyclohexanone** in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.^{[5][18]}
- Keep away from heat, sparks, open flames, and direct sunlight.^{[5][14]}

- Store separately from incompatible materials such as strong oxidizing agents, acids, and alkalis.[12]
- Containers may form explosive peroxides upon prolonged storage.[9] If peroxide formation is suspected, the container should be handled by professionals.[9]

Emergency Procedures

In the event of an emergency, a swift and informed response is crucial.

Emergency Response Decision Tree for Cyclohexanone Incidents

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Caption: A logical diagram illustrating the key steps in responding to a chemical spill or exposure incident.

First Aid Measures

- Inhalation: Move the individual to fresh air.[3] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[3][10]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water.[10][11] Seek medical attention if irritation persists.[11]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[10] Remove contact lenses if present and easy to do.[10] Seek immediate medical attention.[11]
- Ingestion: Do NOT induce vomiting.[17] Rinse the mouth with water and seek immediate medical attention.[13]

Spill and Leak Procedures

- Small Spills: Evacuate unnecessary personnel.[19] Remove all ignition sources.[20] Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[3][8] Use non-sparking tools to collect the material and place it in a sealed container for disposal.[8][20]
- Large Spills: Isolate the spill area and consider downwind evacuation.[8] Prevent the spill from entering waterways or sewers.[3] A vapor-suppressing foam may be used to reduce vapors.[8] Contact emergency services for assistance.

Firefighting Measures

- **Cyclohexanone** is a flammable liquid.[5]
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[3][10]
- Unsuitable Extinguishing Media: Do not use a full jet of water as it may spread the fire.[3]

- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[10] Containers may explode when heated.[10] Hazardous combustion products include carbon monoxide and carbon dioxide.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[16]

Disposal Considerations

Dispose of **cyclohexanone** and contaminated materials in accordance with all applicable federal, state, and local regulations.[3] Do not dispose of it in household garbage or allow it to enter the sewer system.[11] Waste should be handled by a licensed professional waste disposal service.

This guide is intended to provide comprehensive safety information for the handling of **cyclohexanone** in a research setting. It is not a substitute for a thorough risk assessment and adherence to all institutional and regulatory safety protocols. Always consult the Safety Data Sheet (SDS) for the most current and detailed information before working with any chemical.

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